

Commercial Suppliers and Applications of Dodecanedioic Acid- $^{13}\text{C}_{12}$: A Technical Guide

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Compound of Interest

Compound Name: Dodecanedioic Acid- $^{13}\text{C}_{12}$

Cat. No.: B565743

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of Dodecanedioic Acid- $^{13}\text{C}_{12}$ and its application in metabolic research, particularly within the context of drug development. Dodecanedioic Acid- $^{13}\text{C}_{12}$, a stable isotope-labeled derivative of dodecanedioic acid (DDDA), serves as a powerful tool for tracing the metabolic fate of long-chain dicarboxylic acids in various biological systems. Its use allows for precise quantification of metabolic fluxes and the elucidation of pathways relevant to disease states and drug interactions.

Commercial Availability

Several specialized chemical suppliers offer Dodecanedioic Acid- $^{13}\text{C}_{12}$ for research purposes. The product is typically available in high isotopic purity and in various quantities to suit different experimental needs. Below is a summary of commercial suppliers and their product specifications.

Supplier	Product Name	CAS Number	Isotopic Purity	Available Quantities	Documentation
Sigma-Aldrich	1,12-Dodecanedioic acid- ¹³ C ₁₂	1173019-20-9	99 atom % ¹³ C	Custom packaging available upon request	Certificate of Analysis, Certificate of Origin
LGC Standards	Dodecanedioic Acid- ¹³ C ₁₂	1173019-20-9	Not specified	1 mg	Certificate of Analysis (with exact weight packaging)
MedChemExpress	Dodecanedioic Acid- ¹³ C ₁₂	1173019-20-9	Not specified	Not specified	Data Sheet, Handling Instructions
VIVAN Life Sciences	Dodecanedioic Acid- ¹³ C ₁₂	1173019-20-9	Not specified	Inquire for details	CoA, MASS, NMR, HPLC data provided
ChemicalBook	Dodecanedioic Acid- ¹³ C ₁₂	1173019-20-9	Varies by supplier	1mg, 5mg, 10mg, 50mg, 100mg, 500mg	Varies by supplier

Applications in Research and Drug Development

Stable isotope-labeled compounds like Dodecanedioic Acid-¹³C₁₂ are invaluable in metabolic tracing studies.^{[1][2]} By replacing carbon-12 with carbon-13, researchers can track the journey of the molecule through various metabolic pathways using analytical techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.^[2] This allows for the quantitative analysis of metabolic fluxes and the identification of metabolic bottlenecks, which is crucial for understanding diseases like cancer and diabetes.^[1]

In drug development, ¹³C labeled compounds are used to investigate the metabolism of drugs, helping to understand how they are processed by the body.^[1] This information is vital for optimizing the pharmacokinetic properties of new drug candidates and assessing potential

toxicity.[1] Dodecanedioic acid itself has been studied for its effects on glucose metabolism, showing potential as an alternative energy substrate.[3]

Experimental Protocol: Metabolic Tracing with Dodecanedioic Acid- $^{13}\text{C}_{12}$ in Cell Culture

The following is a generalized protocol for a metabolic tracing experiment using Dodecanedioic Acid- $^{13}\text{C}_{12}$ in a mammalian cell culture system. This protocol is intended as a template and may require optimization based on the specific cell line and experimental goals.

Objective: To trace the metabolic fate of Dodecanedioic Acid- $^{13}\text{C}_{12}$ and its incorporation into downstream metabolites in a cancer cell line.

Materials:

- Dodecanedioic Acid- $^{13}\text{C}_{12}$
- Mammalian cell line of interest (e.g., HeLa, A549)
- Cell culture medium (e.g., DMEM), dialyzed fetal bovine serum (FBS)
- Phosphate-buffered saline (PBS)
- Methanol, chloroform, and water (for metabolite extraction)
- Liquid chromatography-mass spectrometry (LC-MS) system

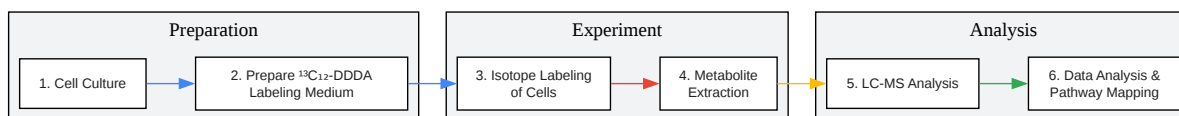
Methodology:

- Cell Culture and Seeding:
 - Culture cells in standard growth medium supplemented with 10% FBS and antibiotics in a humidified incubator at 37°C and 5% CO_2 .
 - Seed cells in 6-well plates at a density that will result in approximately 80% confluency at the time of the experiment. Allow cells to attach overnight.
- Isotope Labeling:

- Prepare the labeling medium by supplementing basal medium with Dodecanedioic Acid- $^{13}\text{C}_{12}$ at a final concentration of 100 μM (concentration may need optimization).
- Aspirate the standard growth medium from the cells and wash once with PBS.
- Add the labeling medium to the cells and incubate for the desired time points (e.g., 0, 2, 6, 12, 24 hours).
- Metabolite Extraction:
 - After incubation, aspirate the labeling medium and wash the cells twice with cold PBS.
 - Add 1 mL of ice-cold 80% methanol to each well to quench metabolism and extract metabolites.
 - Scrape the cells and transfer the cell suspension to a microcentrifuge tube.
 - Vortex the tubes vigorously and incubate at -20°C for at least 30 minutes.
 - Centrifuge at maximum speed for 10 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant containing the metabolites to a new tube for analysis.
- LC-MS Analysis:
 - Analyze the extracted metabolites using an LC-MS system capable of resolving and detecting ^{13}C -labeled compounds.
 - The mass spectrometer will detect the mass shift in metabolites that have incorporated the ^{13}C atoms from Dodecanedioic Acid- $^{13}\text{C}_{12}$.[\[2\]](#)
 - Data analysis will involve identifying and quantifying the different isotopologues of downstream metabolites to determine the extent of labeling and infer metabolic pathway activity.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in a typical metabolic tracing experiment using Dodecanedioic Acid- $^{13}\text{C}_{12}$.

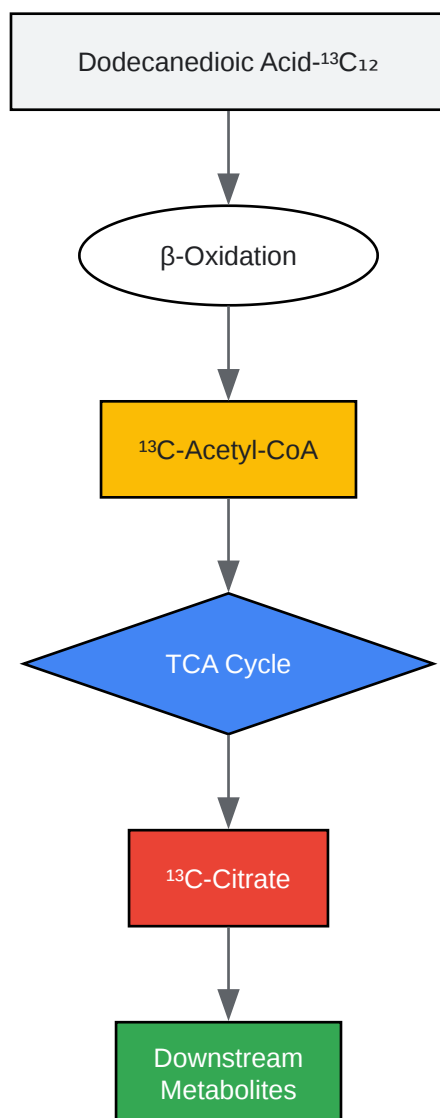


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Caption: A typical workflow for a metabolic tracing experiment using Dodecanedioic Acid- $^{13}\text{C}_{12}$.

Signaling Pathway Visualization

While Dodecanedioic Acid- $^{13}\text{C}_{12}$ is a metabolic tracer and not a signaling molecule, its labeled carbons can be traced through central carbon metabolism. The diagram below illustrates the entry of a ^{13}C -labeled dicarboxylic acid into the Krebs cycle (TCA cycle) following beta-oxidation.



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